

The Chemical Landscape of TP0472993: A Technical Guide for Drug Development Professionals

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An In-depth Analysis of a Novel 20-HETE Synthesis Inhibitor for Renal Fibrosis

Abstract

TP0472993 is a novel, selective inhibitor of 20-hydroxyeicosatetraenoic acid (20-HETE) synthesis, a key mediator in the pathogenesis of renal fibrosis. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological profile of **TP0472993**. It is intended for researchers, scientists, and drug development professionals investigating new therapeutic strategies for chronic kidney disease. This document summarizes key quantitative data, outlines preclinical experimental findings, and visualizes the compound's mechanism of action and experimental workflows.

Chemical Structure and Properties

TP0472993 is a pyrazolylpyridine derivative with a molecular formula of $C_{16}H_{20}N_4O_2$ and a molecular weight of 300.36 g/mol . Its chemical structure is characterized by a central pyridine ring linked to a pyrazole moiety and a piperidine group, the latter being further substituted with an acetyl group.

Table 1: Chemical Identifiers of TP0472993



Identifier	Value	
IUPAC Name	1-(4-{[6-(1H-pyrazol-5-yl)pyridin-3-yl]oxymethyl}piperidin-1-yl)ethan-1-one	
SMILES	CC(=O)N1CCC(CC1)COC2=CN=C(C=C2)C3= CC=NN3	
Molecular Formula	C16H20N4O2	
Molecular Weight	300.36 g/mol	
InChIKey	Not Publicly Available	
CAS Number	Not Publicly Available	

Table 2: Physicochemical Properties of TP0472993

Property	Value	Source
LogP	1.8	Predicted
Topological Polar Surface Area (TPSA)	77.9 Ų	Predicted
Hydrogen Bond Donors	1	Predicted
Hydrogen Bond Acceptors	5	Predicted
Rotatable Bonds	4	Predicted

Pharmacological Properties and Mechanism of Action

TP0472993 is a potent and selective inhibitor of the cytochrome P450 enzymes CYP4A11 and CYP4F2, which are the primary enzymes responsible for the synthesis of 20-HETE from arachidonic acid. By inhibiting these enzymes, **TP0472993** effectively reduces the production of 20-HETE, a pro-inflammatory and pro-fibrotic signaling molecule implicated in the progression of renal diseases.

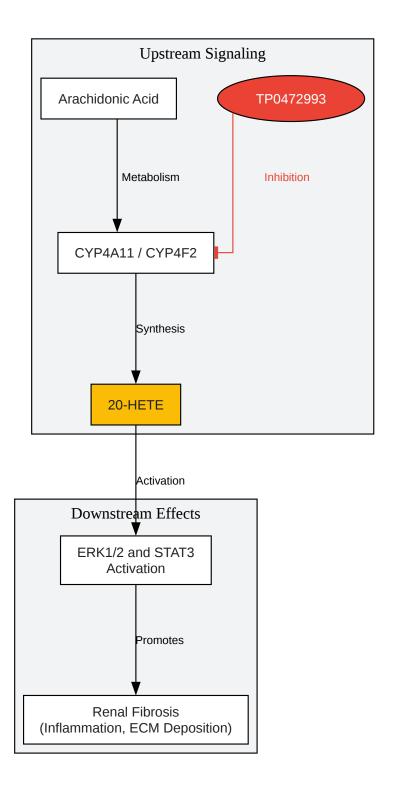




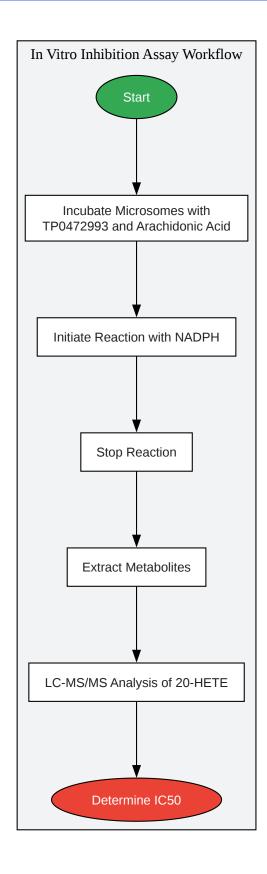


The downstream signaling pathway affected by **TP0472993** involves the extracellular signal-regulated kinase 1/2 (ERK1/2) and the signal transducer and activator of transcription 3 (STAT3). Elevated levels of 20-HETE are known to activate these pathways, leading to cellular proliferation, inflammation, and the deposition of extracellular matrix, all of which are hallmarks of fibrosis. By reducing 20-HETE levels, **TP0472993** attenuates the activation of ERK1/2 and STAT3, thereby mitigating the progression of renal fibrosis.

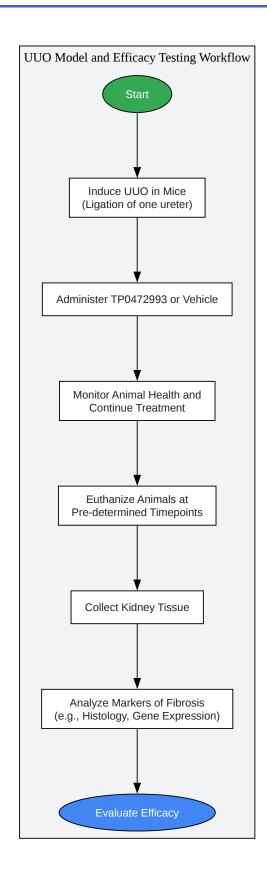












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